

# Proper Disposal Procedures: 3-Amino-4-chloropicolinic Acid

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 3-Amino-4-chloropicolinic acid

Cat. No.: B12972027

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## Executive Summary & Chemical Profile

**3-Amino-4-chloropicolinic acid** (CAS: 1393555-24-2) is a halogenated pyridine derivative commonly used as a building block in agrochemical and pharmaceutical synthesis. Due to the presence of both an amino group and a halogen on the pyridine ring, this compound presents specific stability and toxicity profiles that dictate its disposal pathway.

This guide provides a self-validating protocol for the safe handling, segregation, and disposal of this compound, ensuring compliance with RCRA (Resource Conservation and Recovery Act) standards and minimizing environmental impact.

## Chemical Identity Table

Property	Specification
Chemical Name	3-Amino-4-chloropicolinic acid
CAS Number	1393555-24-2 (Verify against specific vendor SDS)
Molecular Formula	C <sub>6</sub> H <sub>5</sub> ClN <sub>2</sub> O <sub>2</sub>
Molecular Weight	172.57 g/mol
Physical State	Solid (Powder/Crystals)
Acidity (pKa)	Amphoteric (contains basic amine and acidic carboxyl group)

## Hazard Identification & Safety Assessment

Before initiating disposal, you must validate the hazard profile. While specific toxicity data varies by vendor, halogenated aminopicolinic acids generally fall under the following GHS classifications.

### GHS Classification & Signal Word: WARNING

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- Potential Acute Toxicity: Treat as harmful if swallowed, inhaled, or in contact with skin.

### Required PPE (Personal Protective Equipment)[2]

- Respiratory: N95 particulate respirator (minimum) or P100 if handling fine dust.
- Dermal: Nitrile gloves (0.11 mm minimum thickness). Double gloving recommended for liquid solutions.

- Ocular: Chemical splash goggles. Safety glasses are insufficient for powder handling due to airborne dust risks.

## Pre-Disposal Characterization & Segregation

Critical Directive: Do not mix this waste with general organic solvents or aqueous waste streams without verification. The amphoteric nature of the molecule allows it to form salts with both strong acids and bases, potentially altering solubility and reactivity.

### Chemical Compatibility Matrix

Substance Class	Compatibility Status	Action/Risk
Strong Oxidizers (e.g., Nitric Acid, Peroxides)	INCOMPATIBLE	Risk of Fire/Explosion. The amino group is susceptible to rapid oxidation.[1]
Strong Acids (e.g., HCl, H <sub>2</sub> SO <sub>4</sub> )	Compatible (with caution)	Will form soluble salts. Exothermic reaction possible.
Strong Bases (e.g., NaOH)	Compatible (with caution)	Will form soluble carboxylate salts.
Halogenated Solvents (e.g., DCM)	Compatible	Suitable for co-disposal in halogenated waste streams.

## Disposal Workflows

Select the appropriate workflow based on the physical state of the waste.

### Workflow A: Solid Waste (Pure Substance or Contaminated Solids)

- Applicability: Expired pure chemical, contaminated weighing boats, filter paper, PPE.
- Primary Method: High-Temperature Incineration.
- Reasoning: Halogenated organics require incineration at >1100°C with flue gas scrubbing to prevent the formation of dioxins and to capture acid gases (HCl).

#### Step-by-Step Protocol:

- Container Selection: Use a wide-mouth HDPE (High-Density Polyethylene) or glass jar.
- Labeling: Affix a hazardous waste label. Clearly mark: "Toxic Solid, Organic, N.O.S. (Contains **3-Amino-4-chloropicolinic acid**)."
- Segregation: Do not mix with oxidizers or non-halogenated solvents.
- Sealing: Ensure the lid is screw-tight. Tape the lid if transporting through public corridors.
- Handoff: Transfer to EHS (Environmental Health & Safety) for off-site incineration.

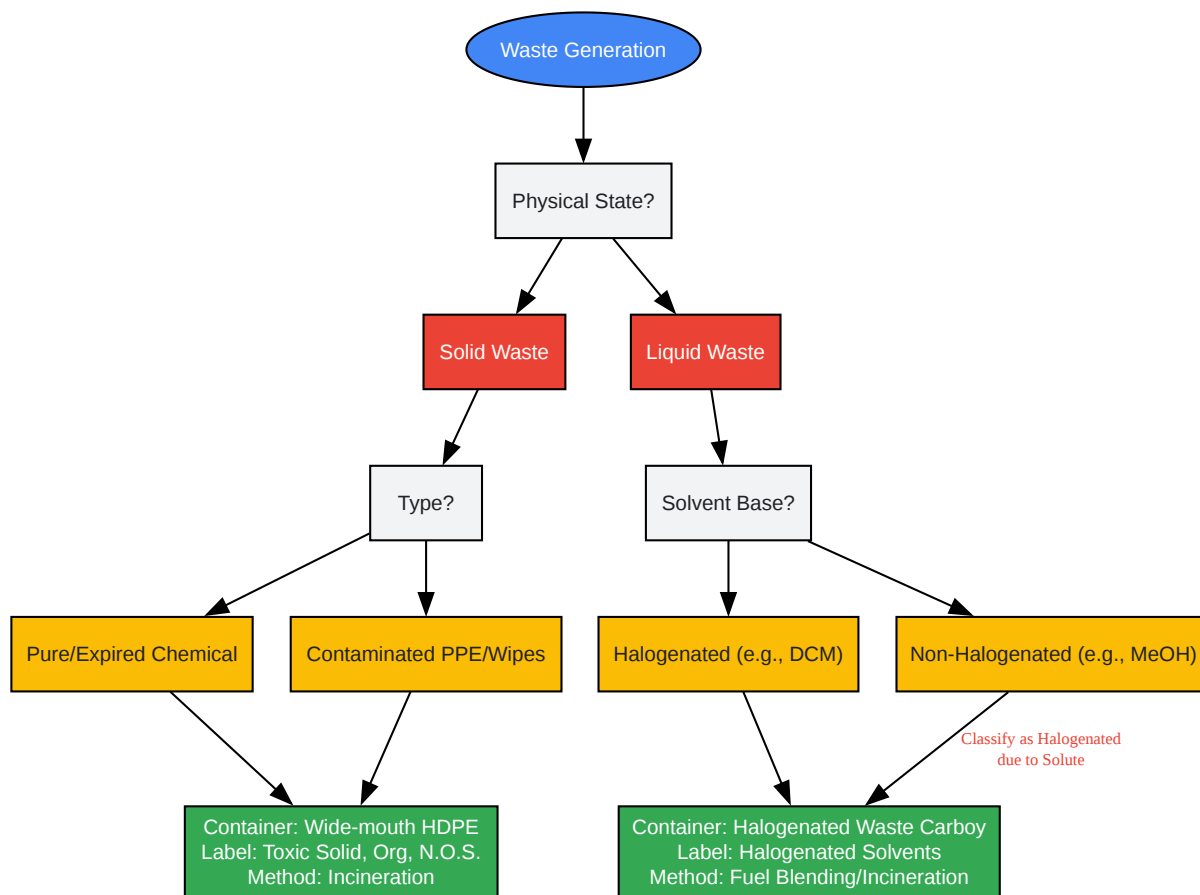
## Workflow B: Liquid Waste (Reaction Mixtures/Mother Liquors)

- Applicability: Solutions in organic solvents (DMSO, DMF, DCM, Methanol).
- Primary Method: Fuel Blending or Incineration.

#### Step-by-Step Protocol:

- pH Check: If the solution is aqueous, ensure pH is between 5 and 9 to minimize reactivity.
- Stream Selection:
  - If Halogenated Solvent (DCM, Chloroform): Dispose in "Halogenated Organic Waste" carboy.
  - If Non-Halogenated Solvent (Methanol, Acetone): Dispose in "Halogenated Organic Waste" carboy. Note: Even if the solvent is non-halogenated, the presence of the chlorinated solute mandates the entire mixture be treated as halogenated waste.
- Documentation: Log the estimated concentration of **3-Amino-4-chloropicolinic acid** on the waste tag.

## Visual Logic: Disposal Decision Tree



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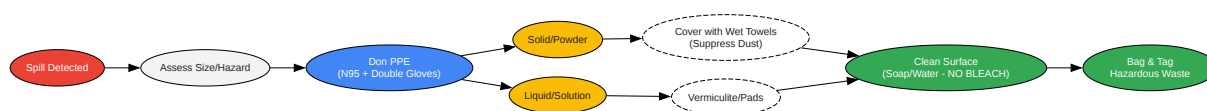
Figure 1: Decision matrix for segregating **3-Amino-4-chloropicolinic acid** waste streams. Note that liquid mixtures are defaulted to "Halogenated" streams to ensure proper downstream treatment.

## Spill Management Protocol

In the event of a spill, immediate action is required to prevent exposure and environmental release.

Spill Response Workflow:

- Evacuate & Ventilate: Clear the immediate area. If the spill is powder, turn off fans/AC to prevent dispersal.
- PPE Up: Don N95 respirator, double nitrile gloves, and goggles.
- Containment:
  - Solids: Cover with wet paper towels to prevent dust generation.
  - Liquids: Use absorbent pads or vermiculite.
- Decontamination:
  - Sweep/scoop material into a disposal bag.
  - Clean the surface with a mild detergent solution (soap and water). Avoid bleach (sodium hypochlorite) as it may react with the amine group to form chloramines (toxic gas).
- Disposal: Label the debris as hazardous waste (see Workflow A).



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Figure 2: Operational workflow for spill cleanup, emphasizing dust suppression and avoidance of reactive cleaners.

## Regulatory Compliance & Documentation

Compliance is not optional. Failure to properly categorize halogenated waste can lead to significant fines under RCRA (40 CFR Parts 260-273).

- RCRA Classification: This compound is likely not a "Listed" waste (P or U list) unless specified by state regulations, but it exhibits Characteristic Toxicity. It should be coded as a toxic organic waste.
- Sewer Ban: Under no circumstances should this chemical be discharged into the sewer system. It is toxic to aquatic life and difficult to remove in standard wastewater treatment plants.
- Shipping Name (DOT):
  - UN Number: UN 2811
  - Proper Shipping Name: Toxic solids, organic, n.o.s. (**3-Amino-4-chloropicolinic acid**)
  - Hazard Class: 6.1
  - Packing Group: III

## References

- United States Environmental Protection Agency (EPA). (2023). Resource Conservation and Recovery Act (RCRA) Regulations.[2] Retrieved from [[Link](#)]
- PubChem. (n.d.). Compound Summary: 4-Amino-3-chloropyridine-2-carboxylic acid (Isomer Reference). National Library of Medicine. Retrieved from [[Link](#)]

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## Sources

- [1. 4-Chloropicolinic acid \[jubilantingrevia.com\]](#)
- [2. Requirements for Pesticide Disposal | US EPA \[epa.gov\]](#)

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